

Technical Monograph: 1-Chlorotridecane (CAS 822-13-9)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Chlorotridecane

CAS No.: 822-13-9

Cat. No.: B1582154

[Get Quote](#)

Physicochemical Profile, Synthetic Methodologies, and Pharmaceutical Applications[1]

Executive Summary

1-Chlorotridecane (

) is a long-chain primary alkyl halide that serves as a critical lipophilic synthon in the development of surface-active agents, permeation enhancers, and quaternary ammonium antimicrobials. Unlike its even-numbered homologs (C12, C14), which are ubiquitous in commodity surfactants, the C13 chain length offers unique physicochemical properties—specifically regarding melting point depression and lipid bilayer intercalation—that are advantageous in precision drug delivery systems.

This guide provides a rigorous technical analysis of **1-chlorotridecane**, detailing self-validating synthesis protocols, reactivity profiles, and its role in modern pharmaceutical chemistry.

Part 1: Physicochemical Characterization[1]

The physical profile of **1-chlorotridecane** is dominated by its significant lipophilicity and the "odd-even" effect observed in its melting point.[2] As a C13 alkane derivative, it exhibits a lower

melting point than its C14 neighbor due to less efficient packing in the crystal lattice, a property useful for maintaining fluidity in lipid-based formulations.

Table 1: Key Physicochemical Properties[\[1\]](#)[\[3\]](#)[\[4\]](#)

Property	Value	Condition/Note
Molecular Formula		
Molecular Weight	218.81 g/mol	
CAS Number	822-13-9	
Appearance	Colorless liquid	Oily consistency
Boiling Point (Atm)	~278°C (Est.) [1] [2] [3]	Decomposes near BP at 1 atm
Boiling Point (Vac)	126°C	@ 5 mmHg [1]
Melting Point	0.7°C	Exhibits odd-chain depression [1]
Density	0.87 g/mL	@ 25°C
Refractive Index ()	1.4430 - 1.4470	Purity indicator
Flash Point	113.8°C	Closed Cup
LogP (Calc)	~7.4	Highly Lipophilic
Solubility	Immiscible in water	Soluble in EtOH, Hexane, DCM

“

*Expert Insight: When distilling **1-chlorotridecane**, strictly avoid atmospheric distillation. The high temperatures required (~278°C) often lead to minor elimination side-reactions (forming 1-tridecene) and discoloration. Vacuum distillation (<10 mmHg) is the only acceptable purification standard.[2]*

Part 2: Synthetic Routes & Production[1][5]

While **1-chlorotridecane** can be synthesized via radical chlorination of tridecane, that method yields a difficult-to-separate mixture of isomers (1-, 2-, 3-chloro, etc.). For pharmaceutical-grade applications, the conversion of 1-tridecanol using thionyl chloride (

) is the superior route. This method is stereospecific (maintains terminal position) and simplifies purification because the byproducts are gases (

and

).[2]

Protocol: Deoxychlorination of 1-Tridecanol

Reaction:

[1]

Materials:

- 1-Tridecanol (1.0 eq)[1][2]
- Thionyl Chloride (1.2 eq)
- Catalyst: DMF (Dimethylformamide) - 2-3 drops[1][2]
- Solvent: Dichloromethane (DCM) or neat (if scale permits)[1]

Step-by-Step Methodology:

- Setup: Equip a 3-neck round-bottom flask with a reflux condenser, pressure-equalizing addition funnel, and a gas scrubber (NaOH trap) to neutralize evolved HCl/SO₂.^[2]
- Solubilization: Dissolve 1-tridecanol in dry DCM under nitrogen atmosphere. Add catalytic DMF.^[2]
- Addition: Cool the system to 0°C. Add

dropwise over 30 minutes. The reaction is exothermic; control the rate to prevent solvent boil-over.
- Reflux: Once addition is complete, warm to room temperature, then reflux () for 2-4 hours.
- In-Process Control (Self-Validation):
 - TLC:^[1] Monitor disappearance of the alcohol spot (more polar) and appearance of the chloride (high , non-polar).
 - IR: Disappearance of the broad O-H stretch ().
- Workup: Evaporate solvent and excess

under reduced pressure.
- Purification: Distill the residue under high vacuum (target ~126°C at 5 mmHg).

Mechanism Visualization

The following diagram illustrates the

mechanism facilitated by the chlorosulfite intermediate.



[Click to download full resolution via product page](#)

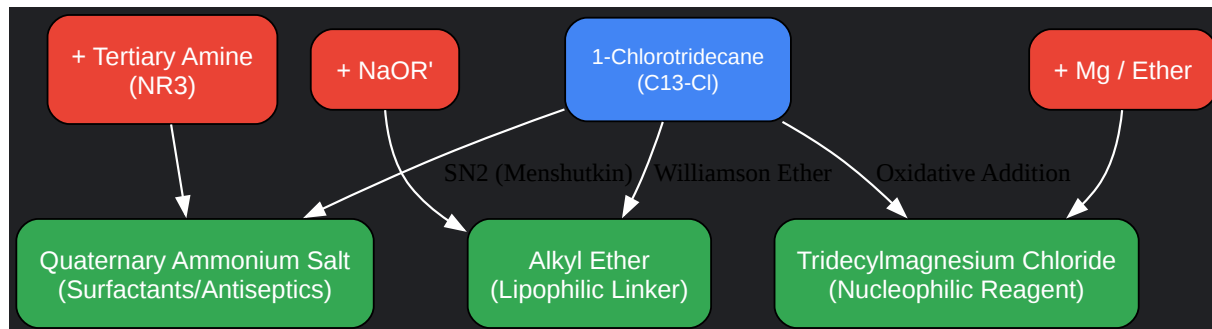
Figure 1: Deoxychlorination mechanism via Thionyl Chloride.[1][2] The evolution of gas drives the reaction to completion (Le Chatelier's principle).

Part 3: Chemical Reactivity & Mechanisms[1][6]

1-Chlorotridecane acts as a classic electrophile in nucleophilic substitution reactions.[1][2] Its primary utility in drug development lies in its ability to attach a C13 lipophilic tail to polar pharmacophores.[2]

Reactivity Workflow

- Quaternization (Menshutkin Reaction): Reaction with tertiary amines to form quaternary ammonium salts (QACs).[2][5][6] This is the primary industrial route for producing antiseptics and phase transfer catalysts.[2]
- Ether Synthesis (Williamson): Reaction with alkoxides to form long-chain ethers.[1][2]
- C-C Bond Formation: Conversion to Grignard reagents () for chain extension.[2]



[Click to download full resolution via product page](#)

Figure 2: Divergent synthesis pathways utilizing **1-chlorotridecane** as a lipophilic building block.[1][2]

Part 4: Applications in Drug Development[1]

1. Permeation Enhancers

The C13 chain length occupies a "sweet spot" for skin permeation enhancement.[2] Shorter chains (C8-C10) can be irritating, while longer chains (C16+) may crystallize or show limited mobility within the stratum corneum lipids.[2] Derivatives of **1-chlorotridecane** (e.g., tridecylamines) fluidize the lipid bilayer, temporarily increasing permeability for transdermal drug delivery [2].

2. Quaternary Ammonium Antimicrobials

Reaction of **1-chlorotridecane** with dimethylbenzylamine yields Benzalkonium Chloride analogs with specific C13 tail lengths.[1][2]

- Mechanism:[1][5][7] The cationic headgroup binds to the bacterial cell wall, while the C13 tail intercalates into the membrane, causing lysis.
- Advantage:[1][7][8] Odd-chain surfactants often exhibit different critical micelle concentrations (CMC) and solubility profiles compared to standard C12/C14 mixes, allowing for fine-tuning of hemolytic activity vs. antimicrobial potency [3].[2]

Part 5: Safety & Handling

Signal Word: WARNING

- Hazards:
 - Skin/Eye Irritation: Causes skin irritation (H315) and serious eye irritation (H319).[2]
 - Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects (H410).[1][2][9] This is characteristic of long-chain alkyl halides due to bioaccumulation potential (High LogP).
- Storage: Store in a cool, dry place away from direct sunlight. While chlorides are more stable than iodides, prolonged UV exposure can induce radical decomposition, liberating HCl.[2]
- Disposal: Must be disposed of as halogenated organic waste.[1][2] Do not release into municipal water systems.[2]

References

- ChemBK. (2024).[2] **1-Chlorotridecane** Physical Properties and MSDS. Retrieved from [\[Link\]](#)
- PubChem.[2][4][10] (n.d.). 1-Chlorotetradecane Compound Summary (Homolog Comparison). National Library of Medicine.[2] Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [lookchem.com](https://www.lookchem.com) [[lookchem.com](https://www.lookchem.com)]
- 2. [Myristyl chloride | C₁₄H₂₉Cl | CID 17043 - PubChem](https://pubchem.ncbi.nlm.nih.gov/compound/Myristyl-chloride) [pubchem.ncbi.nlm.nih.gov]
- 3. [chembk.com](https://www.chembk.com) [[chembk.com](https://www.chembk.com)]
- 4. [Tridecane | C₁₃H₂₈ | CID 12388 - PubChem](https://pubchem.ncbi.nlm.nih.gov/compound/Tridecane) [pubchem.ncbi.nlm.nih.gov]

- [5. quora.com \[quora.com\]](#)
- [6. Synthesis, Purification and Characterization of Polymerizable Multifunctional Quaternary Ammonium Compounds - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. chemos.de \[chemos.de\]](#)
- [8. nbinno.com \[nbinno.com\]](#)
- [9. tcichemicals.com \[tcichemicals.com\]](#)
- [10. 1-Chlorododecane;1-chlorotetradecane | C26H54Cl2 | CID 133112740 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Technical Monograph: 1-Chlorotridecane (CAS 822-13-9)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1582154/docs#technical-monograph-1-chlorotridecane-cas-822-13-9\]](https://www.benchchem.com/product/b1582154/docs#technical-monograph-1-chlorotridecane-cas-822-13-9)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check